

# Application Notes and Protocols: The Role of Sodium Carbonate in Reactive Dye Fixation

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## Compound of Interest

Compound Name: Reactive yellow 25

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## Introduction

Reactive dyes are a cornerstone of the textile industry, prized for their vibrant colors and excellent wash fastness on cellulosic fibers like cotton.<sup>[1][2][3]</sup> This superior performance is achieved through the formation of a covalent bond between the dye molecule and the fiber.<sup>[1][3][4][5]</sup> The fixation of these dyes is a critical step, highly dependent on pH, and sodium carbonate ( $\text{Na}_2\text{CO}_3$ ) plays a pivotal role as the primary fixing agent.<sup>[5][6][7]</sup> These notes provide a detailed overview of the chemical mechanism, experimental protocols, and key parameters involved in the use of sodium carbonate for reactive dye fixation.

## Chemical Mechanism of Fixation

The dyeing of cellulosic fibers with reactive dyes is a three-stage process:

- Dye Exhaustion:** In an aqueous solution, both the reactive dye and the cellulosic fiber carry a negative surface charge, leading to electrostatic repulsion.<sup>[8]</sup> To overcome this, an electrolyte, typically sodium chloride ( $\text{NaCl}$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), is added to the dyebath. This neutralizes the fiber's negative charge, allowing the dye molecules to approach and be adsorbed onto the fiber surface.<sup>[4][8]</sup>
- Fixation:** This is the crucial step where the covalent bond is formed. Sodium carbonate is introduced into the dyebath to raise the pH to an alkaline level (typically pH 10-12).<sup>[6][9]</sup> In

this alkaline environment, the hydroxyl groups (-OH) on the cellulose fiber become ionized, forming highly reactive cellulosate anions (Cell-O<sup>-</sup>).<sup>[5]</sup> These anions then act as nucleophiles, attacking the electrophilic center of the reactive dye molecule, resulting in a stable, covalent ether linkage.<sup>[4][5][8]</sup>

- **Wash-off:** After fixation, a thorough washing process is necessary to remove any unfixed or hydrolyzed dye molecules from the fiber surface.<sup>[4]</sup> This step is essential for achieving good wash fastness and preventing color bleeding.<sup>[2][4]</sup>

The chemical reaction of fixation can be summarized as follows:

- **Ionization of Cellulose:** Cellulose-OH + OH<sup>-</sup> (from Na<sub>2</sub>CO<sub>3</sub> hydrolysis) ⇌ Cellulose-O<sup>-</sup> + H<sub>2</sub>O<sup>[5]</sup>
- **Dye-Fiber Reaction (Nucleophilic Substitution):** Cellulose-O<sup>-</sup> + Dye-Cl → Cellulose-O-Dye + Cl<sup>-</sup><sup>[5]</sup>

A competing reaction is the hydrolysis of the reactive dye, where the dye reacts with hydroxyl ions from the water instead of the fiber. This results in an inactive dye molecule that can no longer bond with the cellulose.

- **Dye Hydrolysis:** Dye-Cl + OH<sup>-</sup> → Dye-OH + Cl<sup>-</sup>

Proper control of pH, temperature, and dyeing time is crucial to maximize the fixation reaction and minimize dye hydrolysis.<sup>[8][10]</sup>

## Quantitative Data: Effect of Sodium Carbonate Concentration on Color Yield

The concentration of sodium carbonate has a significant impact on the color yield, often measured as the K/S value (a measure of color strength). The following table summarizes the effect of varying sodium carbonate concentrations on the K/S values of cotton fabric dyed with reactive dyes.

Sodium Carbonate (g/L)	pH of Dyebath	K/S Value (Color Strength)	Observations
0	7.5	Low	Minimal fixation occurs in a neutral medium.
2	-	Increasing	The increase in pH begins to promote the fixation reaction.
5	9.5 - 10.5	Increasing	Further increase in alkalinity enhances the ionization of cellulose, leading to better dye uptake.[11]
10	10.7 - 11.5	Optimal	The K/S value reaches its maximum at this concentration, indicating the most efficient fixation.[1][9]
15	> 11.5	Decreasing	At very high pH, the rate of dye hydrolysis increases significantly, competing with the fixation reaction.[10]
20	11.7	Decreasing	Increased electrostatic repulsion between the negatively charged dye and fiber at higher pH can also hinder dye adsorption.[9][11]

Note: The exact optimal concentration can vary depending on the specific reactive dye, fabric type, and other dyeing parameters.

## Experimental Protocols

### Materials and Reagents

- Cellulosic fabric (e.g., 100% cotton)
- Reactive dye (e.g., C.I. Reactive Red 120, C.I. Reactive Black 5)
- Sodium Carbonate ( $\text{Na}_2\text{CO}_3$ )
- Sodium Chloride ( $\text{NaCl}$ ) or Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Acetic Acid (for neutralization)
- Non-ionic detergent
- Distilled or deionized water
- Laboratory dyeing machine (e.g., open bath beaker dyer)
- Spectrophotometer for color measurement

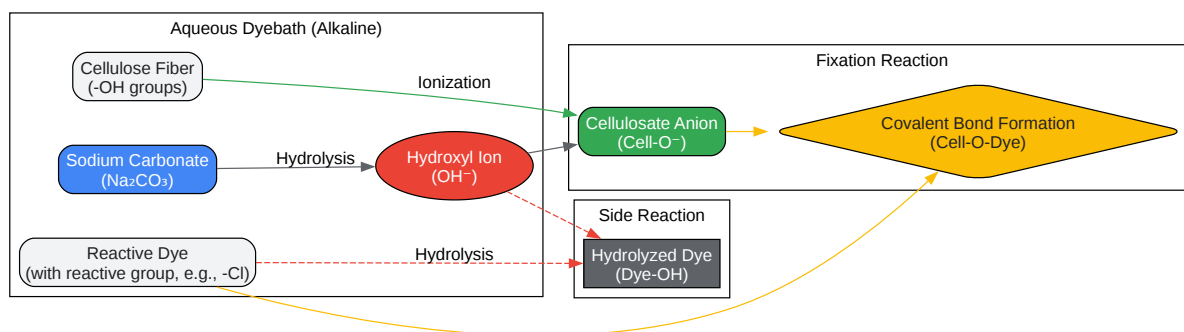
### Standard Exhaust Dyeing Protocol

This protocol outlines a typical laboratory procedure for dyeing cotton fabric with reactive dyes using sodium carbonate as the fixing agent.

- Fabric Preparation: Scour and bleach the cotton fabric to remove impurities and ensure uniform dye uptake.
- Dye Bath Preparation:
  - Set the liquor ratio (the ratio of the weight of the goods to the volume of the dyebath) to 1:30.[\[1\]](#)
  - Dissolve the required amount of reactive dye (e.g., 2% on the weight of the fabric) in distilled water.
  - Add the electrolyte, sodium chloride (e.g., 40-80 g/L), to the dyebath.[\[8\]](#)

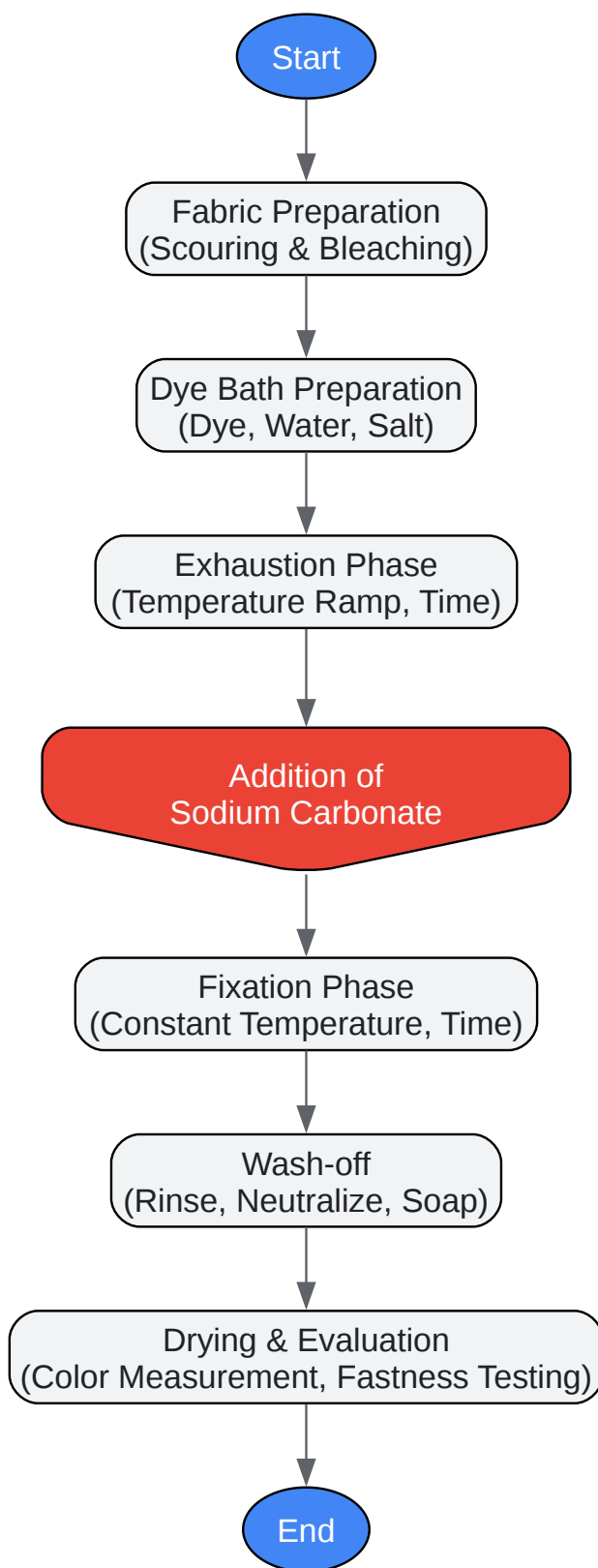
- Dyeing - Exhaustion Phase:
  - Immerse the fabric in the dyebath at room temperature.
  - Raise the temperature to the recommended dyeing temperature for the specific dye (e.g., 60°C for monochlorotriazine dyes, 80°C for vinyl sulfone dyes).<sup>[8]</sup>
  - Run the dyeing machine for 30-45 minutes to allow for the exhaustion of the dye onto the fabric.
- Fixation Phase:
  - After the exhaustion phase, add the pre-dissolved sodium carbonate (e.g., 10-20 g/L) to the dyebath.<sup>[1][9]</sup>
  - Continue the dyeing process at the same temperature for another 45-60 minutes to allow for fixation.<sup>[1][12]</sup>
- Wash-off and Neutralization:
  - Drain the dyebath.
  - Rinse the dyed fabric with cold water.
  - Neutralize the fabric with a dilute solution of acetic acid (e.g., 0.5-1.0 g/L).
  - Soap the fabric with a non-ionic detergent (e.g., 2 g/L) at or near the boil (95°C) for 10-15 minutes to remove unfixed dye.
  - Rinse thoroughly with hot and then cold water.
- Drying and Evaluation:
  - Dry the fabric at an appropriate temperature.
  - Evaluate the color strength (K/S) using a spectrophotometer and assess the color fastness properties (e.g., wash, rub, light fastness) according to standard test methods.

## Visualizations



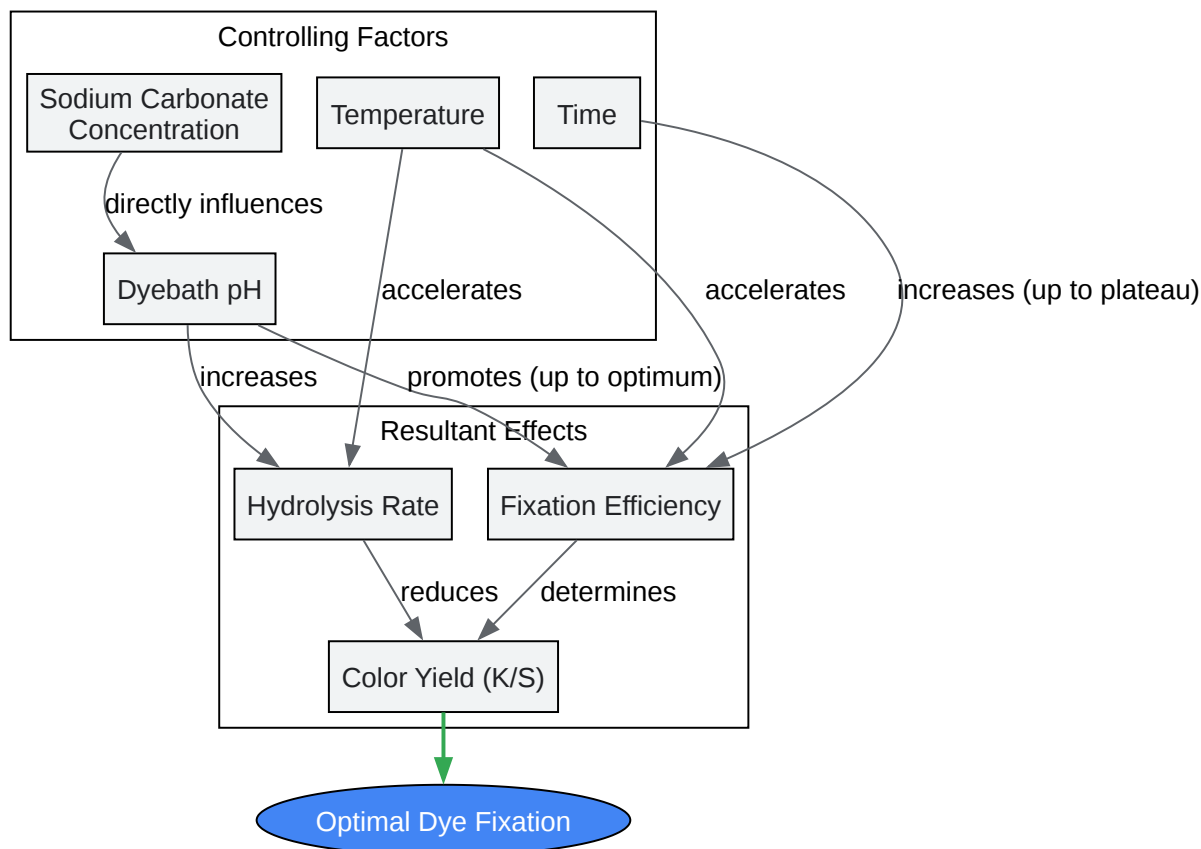
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Caption: Chemical pathway of reactive dye fixation on cellulose.



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Caption: Experimental workflow for reactive dyeing.



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